

(2-aminophenyl)(phenyl)methanone IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-Aminobenzophenone

Cat. No.: B122507

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An In-depth Technical Guide to (2-aminophenyl)(phenyl)methanone

Introduction

(2-aminophenyl)(phenyl)methanone, also widely known as **2-aminobenzophenone**, is an aromatic ketone that serves as a crucial intermediate in the synthesis of a variety of organic compounds, particularly in the pharmaceutical and fine chemical industries.[1][2] Its structure, featuring a benzoyl group attached to an aniline moiety, provides a versatile scaffold for the construction of numerous heterocyclic systems and other complex molecules.[3] This guide provides a comprehensive overview of its nomenclature, physicochemical properties, synthesis protocols, and its role in significant chemical transformations.

IUPAC Name and Synonyms

The systematic name for this compound as per IUPAC nomenclature is (2-aminophenyl)(phenyl)methanone.[4] It is also recognized by a variety of other names and identifiers in commercial and academic literature.

Common Synonyms:

- **2-Aminobenzophenone**[4]
- 2-Benzoylaniline
- o-Aminobenzophenone

- (2-Aminophenyl) phenyl ketone
- 2-Benzoylbenzenamine
- o-Aminophenyl phenyl ketone
- Methanone, (2-aminophenyl)phenyl-

Physicochemical and Quantitative Data

A summary of the key physical and chemical properties of (2-aminophenyl)(phenyl)methanone is presented in the table below for easy reference.

| Property | Value | Reference |
|-------------------|------------------------------------|-----------|
| Molecular Formula | C ₁₃ H ₁₁ NO | |
| Molecular Weight | 197.23 g/mol | |
| CAS Number | 2835-77-0 | |
| EC Number | 220-613-9 | |
| Melting Point | 103-107 °C | |
| Appearance | Yellow crystalline solid | |
| InChI Key | MAOBFOXLCJIFLV- UHFFFAOYSA-N | |
| SMILES | C1=CC=C(C=C1)C(=O)C2=C C=CC=C2N | |

Key Experimental Protocols

The synthesis of (2-aminophenyl)(phenyl)methanone and its derivatives can be achieved through various methods. Below are detailed protocols for some of the common synthetic routes.

Palladium-Catalyzed Addition of Sodium Arylsulfonates to 2-Aminobenzonitriles

This method provides a route to o-aminobenzophenones through a palladium-catalyzed reaction.

Reaction Conditions:

- Starting Materials: 2-aminobenzonitrile (0.3 mmol), sodium benzenesulfinate (0.6 mmol)
- Catalyst System: Pd(OAc)₂ (10 mol%), 2,2'-bipyridine (bpy) (20 mol%)
- Reagent: p-Nitrobenzenesulfonic acid (p-NBSA) (3 mmol)
- Solvent: A mixture of THF (2 mL) and H₂O (1 mL)
- Temperature: 80 °C
- Reaction Time: 48 hours
- Atmosphere: N₂

Procedure: The reaction mixture is purified by flash column chromatography using a hexane/ethyl acetate eluent system to yield the desired **2-aminobenzophenone** product.

Synthesis via Aryne-Based Molecular Rearrangement and Addition-Elimination

This protocol involves a two-step process starting from acyl hydrazides.

Step 1: Formation of Protected **2-Aminobenzophenone**

- Starting Materials: 2-hydrazobenzophenone (0.50 mmol, 1 equiv), diethyl bromomalonate (1.25 mmol, 2.50 equiv)
- Base: NaH (1.25 mmol, 2.5 equiv)
- Solvent: Tetrahydrofuran (THF) (3 mL)

- Temperature: 20 °C
- Reaction Time: 4 hours

Procedure: To a solution of 2-hydrazobenzophenone in THF, NaH is added. Diethyl bromomalonate is then added dropwise, and the reaction is stirred for 4 hours at 20 °C.

Step 2: Deprotection

- Reagent: Lewis acid
- Yield: >85%

Procedure: The protected **2-aminobenzophenone** is treated with a Lewis acid to remove the carbamate group, affording the final **2-aminobenzophenone** in high yield.

Friedel-Crafts Acylation

A traditional method for synthesizing **2-aminobenzophenone** derivatives involves the Friedel-Crafts acylation.

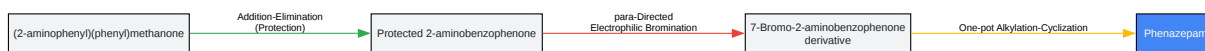
Example: Acylation of para-chloroaniline

- Starting Materials: para-chloroaniline, 2-, 3-, or 4-chloro- or fluorobenzoyl chloride
- Reaction Type: Solid-state Friedel-Crafts reaction

Procedure: The acylation of para-chloroaniline with various substituted benzoyl chlorides is carried out in the solid state. The resulting **2-aminobenzophenone** derivatives are then characterized by various spectroscopic methods.

Applications in Synthesis

(2-aminophenyl)(phenyl)methanone is a valuable precursor for the synthesis of various heterocyclic compounds, most notably benzodiazepines, which have significant pharmacological applications. For instance, it is a key starting material in the synthesis of Phenazepam, a benzodiazepine drug.



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Caption: Synthetic pathway to Phenazepam from (2-aminophenyl)(phenyl)methanone.

Biological Significance

Derivatives of **2-aminobenzophenone** have been investigated for a range of biological activities. Studies have shown that some of these compounds exhibit potential as anticancer agents. The presence and position of substituents, such as a chlorine atom on the second aromatic ring, can influence the biological activity of the molecule. Furthermore, **2-aminobenzophenone** has been shown to modulate GABA receptor-mediated currents, which is relevant to its role as a precursor to neurologically active compounds like benzodiazepines.

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